

Strains and Conditions for High Reuterin Production

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Reuterin

CAS No.: 2134-29-4

Cat. No.: S606739

[Get Quote](#)

The following table summarizes optimal conditions for high **reuterin** production across different *Limosilactobacillus reuteri* strains.

Strain	Optimal Glycerol Concentration	Optimal Biomass (log CFU/mL)	Key Environmental Factors	Reported Output
L. reuteri DSM 20016 [1]	50 - 100 mmol/L [1]	8 [1]	Fermentation in filmogenic solution (sodium alginate), 37°C, 24-72h anaerobic fermentation [1].	Highest production yield achieved with this strain [1].
L. reuteri DPC16 [2]	300 - 350 mmol/L [2]	~21 g/L (dry cell weight) [2]	Two-stage process with resting cells. Conversion at 25-30°C, pH 6.2-6.8, for 1-2 hours [2].	Highest yield obtained under these conditions [2].
L. coryniformis WBB05 [3]	200 mmol/L [3]	Information not specified in provided search results	Aerobic incubation at 20°C [3].	123 mM reuterin from 200 mM glycerol [3].

Detailed Experimental Protocol for a Two-Stage Process

This protocol, optimized for **L. reuteri DPC16**, details the efficient two-stage "resting cell" process for **reuterin** production [2].

Stage 1: Biomass Production

- **Reactivation:** Transfer a frozen stock of *L. reuteri* into sterile MRS broth and incubate at 37°C for 24 hours to create a seed culture [2].
- **Growth:** Inoculate a fresh MRS broth with the seed culture. The most efficient transformation to **reuterin** is achieved with cells harvested after approximately **20 hours** of growth [2].
- **Harvesting:** Centrifuge the cultured samples (e.g., at 3,100× g for 10 min at 4°C) to collect the fresh cells [2].

Stage 2: Reuterin Production from Glycerol

- **Preparation:** Resuspend the harvested cells in a glycerol-water solution. The optimal cell concentration is around **21-25 g/L** (dry cell weight) [2].
- **Conversion:** Incubate the cell-glycerol mixture under the following optimal conditions [2]:
 - **Glycerol Concentration:** 300-350 mmol/L
 - **Temperature:** 25-30°C
 - **pH:** 6.2 - 6.8
 - **Time:** 1-2 hours
- **Termination & Storage:** The **reuterin**-containing supernatant can be recovered (e.g., by centrifugation and filter sterilization) and is often lyophilized for storage [4].

Troubleshooting Common Experimental Issues

Here are solutions to some frequently encountered problems in **reuterin** production.

Problem	Possible Cause	Suggested Solution
Low Reuterin Yield	Glycerol concentration too high or too low.	Test a range of glycerol concentrations (50-350 mmol/L). Higher conversion yield may be achieved with lower (50 mmol/L) glycerol, while higher concentration may require 300+ mmol/L [1] [2].
	Sub-optimal biomass.	Increase the initial biomass to at least 8 log CFU/mL or 21 g/L dry cell weight [1] [2].
	Incorrect pH or temperature.	Adhere strictly to optimal parameters (e.g., pH ~6.5, temperature 25-37°C) [1] [2].
Low Cell Viability After Production	Toxicity of reuterin to the producer strain.	This is a known phenomenon [1]. Use a two-stage resting cell process, which separates growth from production, to mitigate this issue [2] [4].
Inconsistent Results Between Batches	Variability in cell age or health.	Standardize the culture age at harvesting. For <i>L. reuteri</i> DPC16, using 20-24 hour-old cells improves consistency [2].

Experimental Workflow and Troubleshooting Logic

The following diagram illustrates the core workflow for **reuterin** production and a logical path for diagnosing common issues.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Reuterin-producing *Limosilactobacillus reuteri* [pmc.ncbi.nlm.nih.gov]
2. Influence of Operating Conditions on Reuterin Production ... [mdpi.com]
3. Production of reuterin by *Lactobacillus coryniformis* and its ... [cambridge.org]
4. Application of reuterin produced by *Lactobacillus reuteri* ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Strains and Conditions for High Reuterin Production]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b606739#high-reuterin-production-strain-selection>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com